

Commercial Sources and Purity of 4-Aminobenzylamine: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Aminobenzylamine

Cat. No.: B048907

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability and purity levels of **4-Aminobenzylamine** (CAS No. 4403-71-8), a versatile bifunctional molecule crucial in various research, development, and industrial applications. This document also outlines detailed experimental protocols for its synthesis and purification, alongside key experimental workflows.

Commercial Availability and Purity Levels

4-Aminobenzylamine is readily available from a range of chemical suppliers, catering to diverse research and manufacturing needs. The purity of the commercially available product typically ranges from 98% to over 99%. The selection of a suitable grade depends on the specific requirements of the application, with higher purity grades being essential for sensitive analytical techniques and pharmaceutical research.

Below is a summary of prominent suppliers and their offered purity levels for **4-Aminobenzylamine**.

Supplier	Stated Purity	Analysis Method	Product Number
Sigma-Aldrich	99%	Not Specified	368466[1][2]
TCI America	>98.0%	GC (T)	A1436[3]
Thermo Scientific Chemicals	98%	>=97.5 % (GC)	391451000[4]
Ottokemi	99%	Not Specified	Not Specified[5]
Alfa Chemistry	Not Specified	Not Specified	Not Specified[6]
Pharmaffiliates	High Purity	Not Specified	Not Specified[7]
Apollo Scientific	96% (for 4-BOC protected)	Not Specified	OR7699[8]

This table is not exhaustive and represents a snapshot of available data. Researchers should consult individual supplier specifications for the most current information.

Experimental Protocols

Synthesis of 4-Aminobenzylamine

A common method for the synthesis of **4-Aminobenzylamine** involves the reduction of a corresponding nitro-substituted precursor. The following protocol is adapted from a documented procedure.[9][10]

Reaction: Reduction of a protected p-aminophenyl carbamate.

Materials:

- Benzyl 4-methoxyphenyl carbamate (or a similar protected p-aminophenol derivative)
- Methanol
- Nickel(II) chloride hexahydrate
- Sodium borohydride

- Celite
- Dichloromethane
- Anhydrous potassium carbonate
- Water

Procedure:

- In a 100 cm³ round-bottomed flask equipped with a water condenser and magnetic stirrer, dissolve benzyl 4-methoxyphenyl carbamate (1 mmol) in 10 cm³ of methanol.
- To this solution, add nickel(II) chloride hexahydrate (5 mmol).
- With vigorous stirring, slowly add sodium borohydride (15 mmol) to the flask. A vigorous reaction will occur, and the mixture will turn black due to the in situ formation of nickel boride.
- Monitor the reaction progress using Thin Layer Chromatography (TLC) with a mobile phase of petroleum ether: ethyl acetate (80:20, v/v).
- Upon completion, filter the reaction mixture through a pad of Celite (approximately 2.5 cm thick) and wash the pad with methanol (3 x 10 cm³).
- Concentrate the filtrate using a rotary evaporator.
- Dilute the residue with approximately 50 cm³ of water and extract the product with dichloromethane (3 x 10 cm³).
- Combine the organic extracts, wash with water, and dry over anhydrous potassium carbonate.
- Remove the solvent using a rotary evaporator to obtain the crude product.

Purification of 4-Aminobenzylamine

The crude **4-Aminobenzylamine** can be purified by several methods, including distillation, column chromatography, or recrystallization.

1. Distillation:

A method for obtaining p-aminobenzylamine involves distillation after synthesis.^[5]

- Procedure: Following the neutralization of the reaction mixture with sodium hydroxide, the resulting p-aminobenzylamine can be isolated by distillation.^[5] For a related compound, vacuum distillation at 101 °C/0.05 mmHg has been reported.^{[1][2]}

2. Flash Column Chromatography:

For purification of similar amine compounds, flash column chromatography is an effective technique.^[9]

- Stationary Phase: Silica gel
- Eluent: A gradient of petroleum ether and ethyl acetate can be used. A starting ratio of 95:5 (v/v) has been reported for a related product.^[9]
- Procedure:
 - Prepare a slurry of silica gel in the initial eluent and pack the column.
 - Dissolve the crude product in a minimal amount of the eluent or a compatible solvent and load it onto the column.
 - Elute the column with the chosen solvent system, gradually increasing the polarity if necessary.
 - Collect fractions and monitor by TLC to identify those containing the pure product.
 - Combine the pure fractions and remove the solvent under reduced pressure.

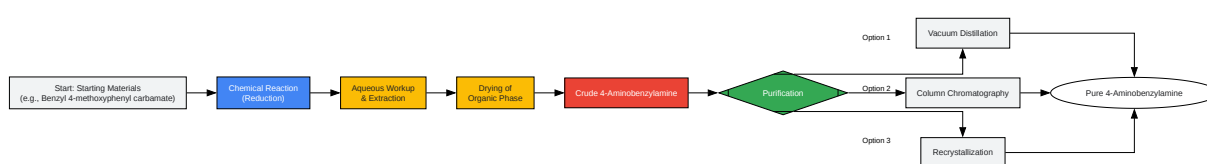
3. Recrystallization:

Recrystallization is a common technique for purifying solid amines. Given that **4-aminobenzylamine** can be a solid at room temperature (melting point ~37 °C), this method may be applicable.^{[1][2]} A general approach for amines involves the formation of a salt, followed by recrystallization and then liberation of the free amine.

- Procedure:
 - Dissolve the crude amine in a suitable solvent (e.g., a mixture of acetic acid and other solvents for basic compounds).[8]
 - Alternatively, dissolve the crude product in a minimal amount of a polar solvent and acidify with an acid like HCl in diethyl ether to precipitate the ammonium salt.[8]
 - Filter the salt and recrystallize it from an appropriate solvent system.
 - After obtaining the purified salt, dissolve it in water and basify the solution (e.g., with NaOH) to regenerate the free amine.
 - Extract the pure amine with an organic solvent, dry the organic layer, and remove the solvent.

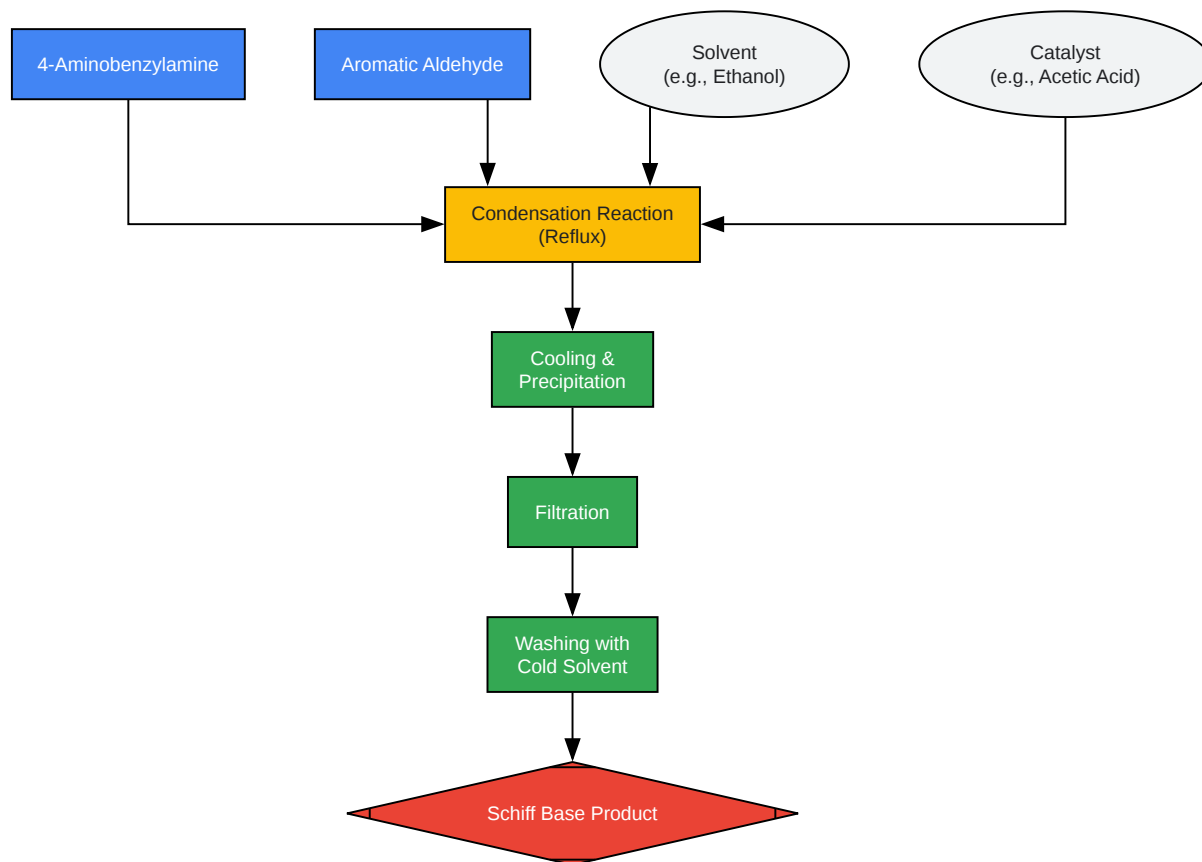
Experimental and Logical Workflows

The following diagrams, generated using the DOT language, illustrate key experimental workflows involving **4-Aminobenzylamine**.



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis and purification of **4-Aminobenzylamine**.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the synthesis of Schiff bases from **4-Aminobenzylamine**.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the synthesis of Poly(**4-aminobenzylamine**).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. 4-Aminobenzylamine 99 4403-71-8 [sigmaaldrich.com]
- 3. 4-Aminobenzylamine | C₇H₁₀N₂ | CID 427814 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 4-Aminobenzylamine, 98% 100 g | Request for Quote | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 5. KR870002017B1 - Method for preparing aminobenzylamine - Google Patents [patents.google.com]
- 6. 220298-96-4 Cas No. | 4-Aminobenzylamine, 4-BOC protected | Apollo [store.apolloscientific.co.uk]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. asianpubs.org [asianpubs.org]
- 10. 4-Aminobenzylamine synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [Commercial Sources and Purity of 4-Aminobenzylamine: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b048907#commercial-sources-and-purity-levels-of-4-aminobenzylamine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com